

2-Naphthonitrile melting point and boiling point data

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Compound of Interest

Compound Name: 2-Naphthonitrile

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An In-depth Technical Guide to the Physicochemical Properties of **2-Naphthonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling point data for **2-Naphthonitrile** (also known as 2-cyanonaphthalene). The information is presented in a structured format to facilitate easy reference and comparison, supplemented by detailed experimental protocols for the determination of these key physical properties.

Physicochemical Data of 2-Naphthonitrile

2-Naphthonitrile is a solid, colorless crystalline compound.^[1] Its fundamental physical properties, the melting and boiling points, are critical for its handling, purification, and use in various research and development applications.

Melting Point

The melting point of a compound is a key indicator of its purity. For a pure crystalline solid, the melting point is typically a sharp, well-defined temperature range. The experimentally determined melting point of **2-Naphthonitrile** is summarized below.

Parameter	Value (°C)
Melting Point	63 - 68[2][3]
Melting Point	65[4]
Melting Point	66[1]

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. The boiling point of **2-Naphthonitrile** has been determined at both atmospheric and reduced pressures.

Parameter	Value (°C)	Pressure
Boiling Point	307[4]	Atmospheric
Boiling Point	303[1]	Atmospheric
Boiling Point	156 - 158[2][3]	12 mmHg

Experimental Protocols

The following sections detail the standard methodologies for the determination of melting and boiling points, applicable to compounds such as **2-Naphthonitrile**.

Melting Point Determination

The melting point of **2-Naphthonitrile** can be accurately determined using a capillary melting point apparatus, such as a Mel-Temp or a Thiele tube.

Apparatus:

- Melting point capillary tubes
- Mel-Temp apparatus or Thiele tube setup
- Thermometer

- Mortar and pestle
- Sample of **2-Naphthonitrile**

Procedure:

- Sample Preparation: A small amount of **2-Naphthonitrile** is finely ground into a powder using a mortar and pestle.
- Capillary Loading: The open end of a melting point capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the closed end. This process is repeated until a column of 2-3 mm of the sample is obtained.
- Apparatus Setup (Mel-Temp): The loaded capillary tube is placed in the heating block of the Mel-Temp apparatus.
- Heating: The sample is heated rapidly to a temperature about 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

The boiling point at atmospheric pressure can be determined using a Thiele tube, which allows for uniform heating of the sample.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer

- Mineral oil or other suitable heating fluid
- Sample of **2-Naphthonitrile**

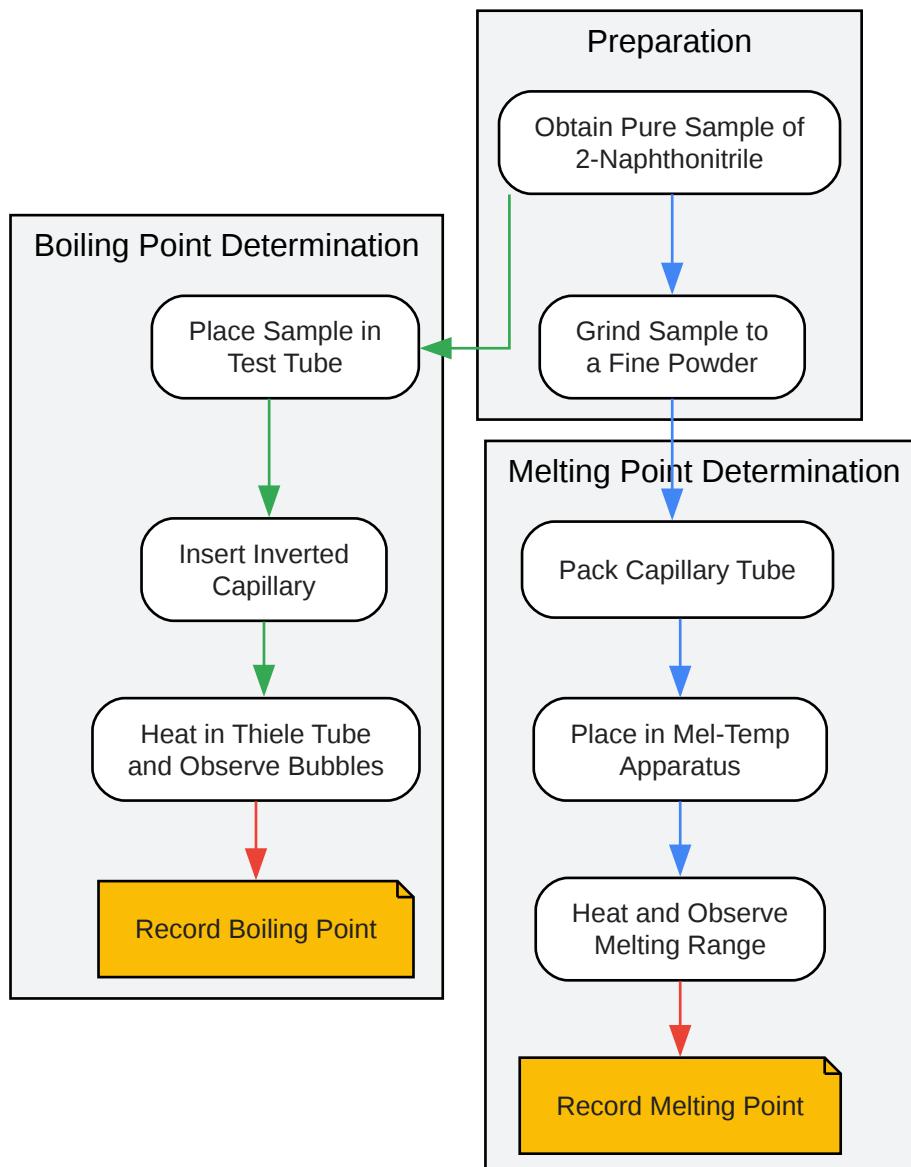
Procedure:

- Sample Preparation: A small amount of **2-Naphthonitrile** is placed in a small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing mineral oil, ensuring the oil level is above the sample but below the opening of the test tube.
- Heating: The side arm of the Thiele tube is gently heated.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.
- Boiling Point Reading: The liquid will begin to cool, and the stream of bubbles will slow down. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound like **2-Naphthonitrile**.

Workflow for Physicochemical Property Determination

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Caption: Workflow for determining the melting and boiling points of a chemical compound.

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